

(R)-Omeprazole: A Comprehensive Technical Guide to its Chemical Structure and Stereochemistry

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Compound of Interest

Compound Name: *(R)-Omeprazole*

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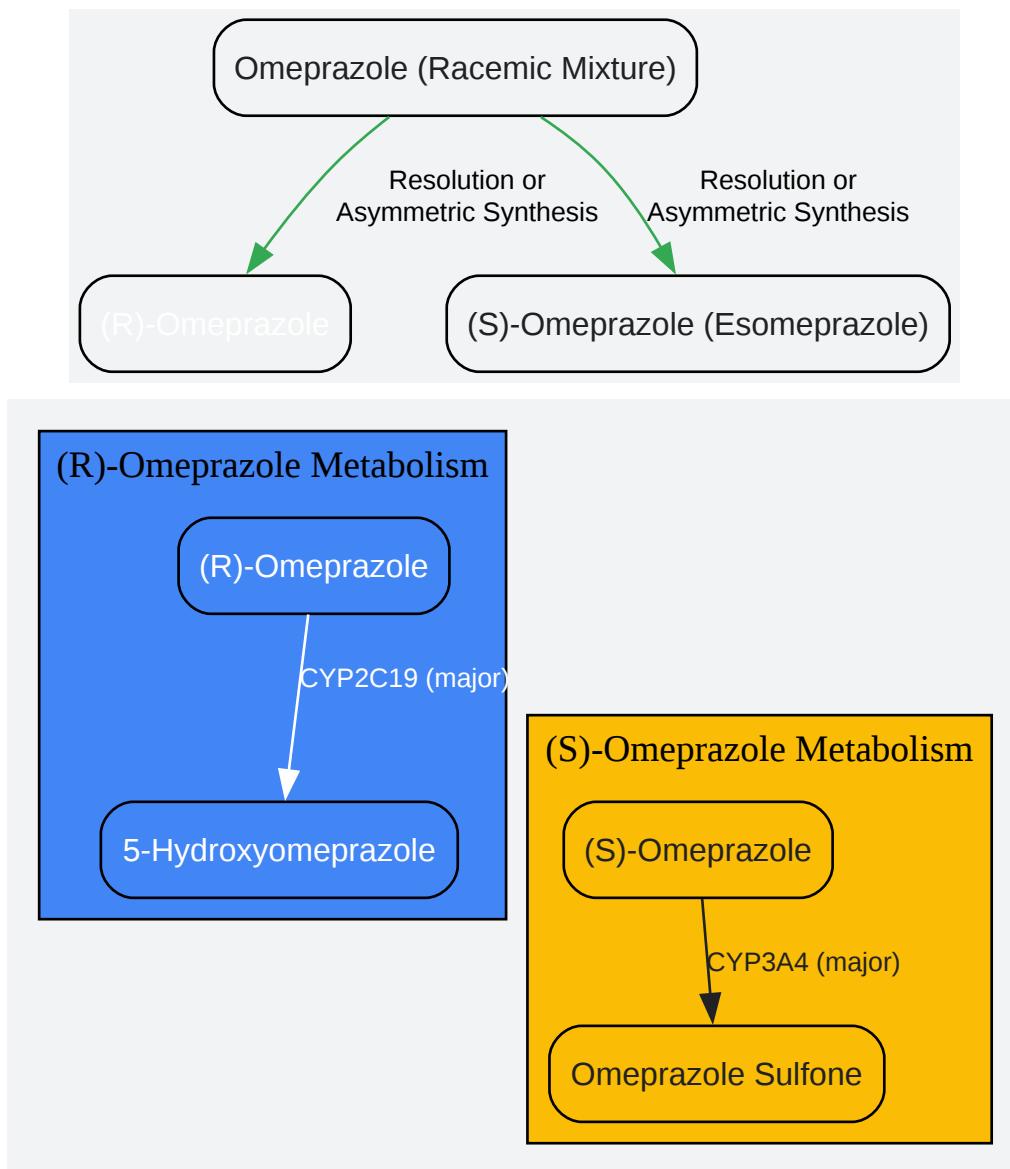
Abstract

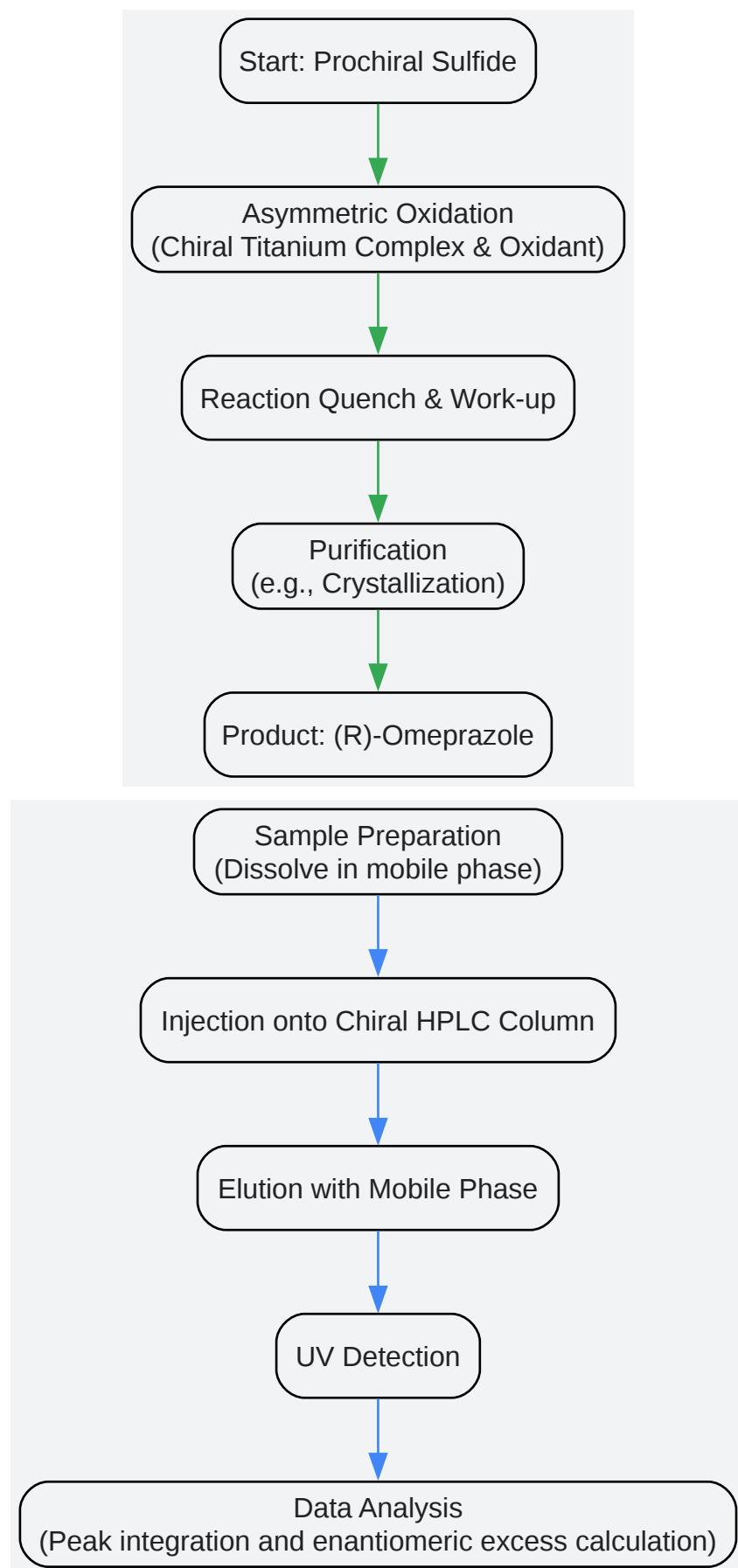
Omeprazole, a cornerstone in the treatment of acid-related gastrointestinal disorders, exists as a racemic mixture of two enantiomers, (R)- and (S)-Omeprazole. This technical guide provides an in-depth exploration of the chemical structure and stereochemistry of the (R)-enantiomer of omeprazole. It details its physicochemical properties, spectroscopic data, and explores the stereoselective metabolism that differentiates it from its S-counterpart. Furthermore, this guide outlines detailed experimental protocols for the synthesis and enantioselective analysis of **(R)-Omeprazole**, offering valuable insights for researchers and professionals in drug development and chemical synthesis.

Chemical Structure and Stereochemistry

(R)-Omeprazole is a substituted benzimidazole that functions as a proton pump inhibitor.^{[1][2]} Its chemical name is 6-methoxy-2-[(R)-(4-methoxy-3,5-dimethyl-2-pyridinyl)methylsulfinyl]-1H-benzimidazole.^[5] The molecule consists of a benzimidazole ring and a pyridine ring linked by a methylsulfinyl group. The stereochemistry of **(R)-Omeprazole** is defined by the chiral center at the sulfur atom of the sulfoxide group, which has an (R) configuration.^[5] This chirality is the sole structural difference between **(R)-Omeprazole** and its enantiomer, (S)-Omeprazole (esomeprazole).

Below is a diagram illustrating the chemical structure of **(R)-Omeprazole**, highlighting the chiral sulfur center.





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